

Technical Monograph: 2,2-Dimethylglutaric Anhydride

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Compound of Interest

Compound Name: 2,2-Dimethylglutaric anhydride

CAS No.: 2938-48-9

Cat. No.: B1584545

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CAS Number: 2938-48-9 Document Type: Technical Application Guide Version: 2.0 (Scientific Release)[1]

Executive Summary & Chemical Identity

2,2-Dimethylglutaric anhydride (2,2-DMGA) is a specialized cyclic anhydride distinguished by the gem-dimethyl substitution adjacent to one of its carbonyl groups.[1] Unlike its symmetric isomer (3,3-dimethylglutaric anhydride), 2,2-DMGA is unsymmetrical.[1] This structural asymmetry is its most valuable attribute, driving highly regioselective ring-opening reactions that are critical in the synthesis of complex pharmaceutical intermediates and high-performance epoxy vitrimers.[1]

Physiochemical Profile

Property	Specification	Technical Note
CAS Number	2938-48-9	Distinct from 3,3-isomer (CAS 4160-82-1)
IUPAC Name	3,3-dimethyloxane-2,6-dione	
Molecular Formula	C ₇ H ₁₀ O ₃	MW: 142.15 g/mol
Appearance	White crystalline solid / fused mass	Low melting point leads to "fused" shipping state.[1][2]
Melting Point	34–38 °C	Handle as liquid if ambient temp >30°C.
Boiling Point	175–180 °C (at 60 mmHg)	High thermal stability under anhydrous conditions.[1][3]
Solubility	DCM, THF, Ethyl Acetate, Toluene	Hydrolyzes rapidly in water/aqueous buffers.[1][3]

Synthetic Routes & Production Protocols

The synthesis of 2,2-DMGA relies on the dehydration of 2,2-dimethylglutaric acid.[1][4] While industrial routes utilize thermal dehydration, high-precision research applications require chemical dehydration to prevent thermal isomerization or oligomerization.[1]

Protocol A: High-Purity Chemical Dehydration (Lab Scale)

Recommended for pharmaceutical intermediate preparation where trace acid contamination is unacceptable.[1][3]

Reagents:

- 2,2-Dimethylglutaric acid (1.0 eq)[1][3][5]
- EDCI (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) (1.1 eq)[1][3]
- Dichloromethane (DCM) (Anhydrous)[1][3]

Methodology:

- **Dissolution:** Dissolve 2,2-dimethylglutaric acid in anhydrous DCM under a nitrogen atmosphere.
- **Activation:** Add EDCI in portions at 0°C. The reaction is exothermic; maintain temperature <5°C to prevent side reactions.
- **Cyclization:** Allow the mixture to warm to room temperature (20-25°C) and stir for 12–18 hours. The EDCI activates the carboxylic acid, facilitating intramolecular attack by the pendant carboxyl group.^[1]
- **Purification:** Wash the organic phase rapidly with cold saturated NaHCO₃ (to remove unreacted acid) followed by brine. Dry over MgSO₄ and concentrate in vacuo.
- **Validation:** FTIR should show characteristic split anhydride carbonyl stretches at ~1755 cm⁻¹ and ~1812 cm⁻¹.

Protocol B: Thermal Dehydration (Scale-Up)

Recommended for polymer/material science applications.^{[1][3]}

Methodology:

- Reflux 2,2-dimethylglutaric acid with excess acetic anhydride (3.0 eq) for 4 hours.
- Distill off the acetic acid byproduct and excess acetic anhydride under reduced pressure.
- Vacuum distill the residue (bp 175°C @ 60 mmHg) to collect pure 2,2-DMGA.^{[1][3]}

The Core Science: Regioselectivity & Reactivity

The utility of 2,2-DMGA in drug design stems from its steric differentiation.^[1] The molecule possesses two electrophilic carbonyl centers:^[3]

- **C2-Carbonyl (Proximal):** Shielded by the bulky gem-dimethyl group.^{[1][3]}
- **C6-Carbonyl (Distal):** Sterically accessible (similar to a standard glutaric anhydride).^{[1][3]}

Mechanism of Regioselective Ring Opening

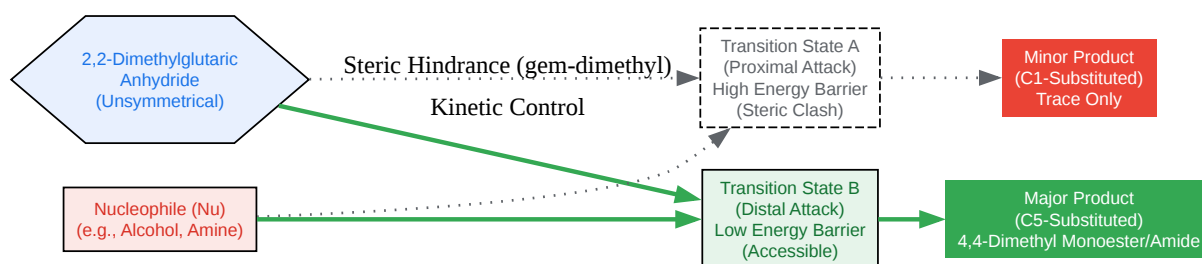
When a nucleophile (Nu^- or Nu-H) attacks 2,2-DMGA, it overwhelmingly favors the C6 (Distal) carbonyl.[1] The steric bulk at C2 raises the activation energy for attack at the proximal carbonyl, effectively "protecting" it.[1]

Reaction Outcome:

- Major Product: 4,4-dimethyl-5-oxo-5-(nucleophile)pentanoic acid derivatives.[1]
- Selectivity: Typically >95:5 favoring distal attack.[1][3]

Visualization: Steric-Directed Pathway

The following diagram illustrates the kinetic preference for the distal attack, a concept essential for designing specific drug linkers.[1]



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Figure 1: Kinetic pathway demonstrating the regioselective ring opening of 2,2-DMGA. The gem-dimethyl group sterically blocks the proximal carbonyl, directing nucleophiles to the distal site.[1]

Pharmaceutical & Industrial Applications[6]

A. Pharmaceutical Intermediates (The Thorpe-Ingold Effect)

In medicinal chemistry, 2,2-DMGA is used to introduce the gem-dimethyl moiety into peptide linkers or small molecule inhibitors.[1]

- **Conformational Restriction:** The gem-dimethyl group restricts the rotation of the resulting alkyl chain (Thorpe-Ingold effect).[1] This pre-organizes the molecule into a bioactive conformation, often increasing binding affinity to receptor targets compared to the unsubstituted glutaric analog.[1]
- **Metabolic Stability:** The steric bulk adjacent to the ester/amide bond (formed after ring opening) can reduce susceptibility to enzymatic hydrolysis, extending the half-life of the drug candidate.[1][3]
- **Therapeutic Area:** Primary intermediate in research related to metabolic disorders (e.g., hereditary tyrosinemia type 1 pathways) and as a linker in antiviral protease inhibitors.[1][3]

B. Epoxy Vitrimers & Self-Healing Materials

2,2-DMGA is gaining traction in materials science as a curing agent for epoxy resins to create vitrimers—a class of plastics that behave like thermosets at service temperatures but can be reshaped like thermoplastics at high temperatures.[1]

- **Mechanism:** The anhydride reacts with epoxy groups to form ester crosslinks.[1][3]
- **Advantage:** Unlike standard curing agents, the gem-dimethyl group modifies the glass transition temperature () and stress relaxation properties, allowing for tunable self-healing capabilities in the polymer matrix.[1]

Handling, Stability & Safety (E-E-A-T)

Self-Validating Safety Protocol:

- **Moisture Control:** 2,2-DMGA is moisture-sensitive.[1] Upon exposure to ambient humidity, it hydrolyzes back to the dicarboxylic acid (MP ~85°C).[1][3]
 - **Test:** If the solid material has a melting point significantly higher than 38°C (e.g., approaching 80°C), the sample has hydrolyzed and must be re-dehydrated or discarded.

[1][3]

- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C.
- Hazards: Causes skin irritation (H315) and serious eye irritation (H319).[1][3][6] It is an acylating agent; avoid inhalation of dust/vapors as it can react with mucous membranes.[1][3]

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